

Cixiophiopogon A: A Technical Overview of a Novel Steroidal Glycoside

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Compound of Interest

Compound Name: Cixiophiopogon A

Cat. No.: B591400

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CAS Number: 288143-27-1 Molecular Formula: C₄₄H₇₀O₁₈ Molecular Weight: 887.02 g/mol

Abstract

Cixiophiopogon A is a steroidal glycoside isolated from the tuberous roots of *Ophiopogon japonicus* (Liliaceae), a plant with a long history in traditional medicine.[1][2][3] While specific research on the biological activities of **Cixiophiopogon A** is currently limited in publicly available scientific literature, the class of steroidal glycosides from *Ophiopogon japonicus* is known for a range of pharmacological effects, including anti-inflammatory and antioxidant properties. This technical guide provides a comprehensive overview of the known information on **Cixiophiopogon A** and extrapolates potential areas of investigation and methodologies based on the activities of structurally related compounds from the same plant source.

Physicochemical Properties

Cixiophiopogon A is a white to off-white solid.[1] Its complex structure includes a steroidal aglycone core and a sugar moiety, characteristic of steroidal glycosides.

Table 1: Physicochemical Data for **Cixiophiopogon A**

Property	Value	Source
CAS Number	288143-27-1	[1][3]
Molecular Formula	C ₄₄ H ₇₀ O ₁₈	[1][3]
Molecular Weight	887.02 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Source	Tuberous roots of <i>Ophiopogon japonicus</i>	[1][2][3]

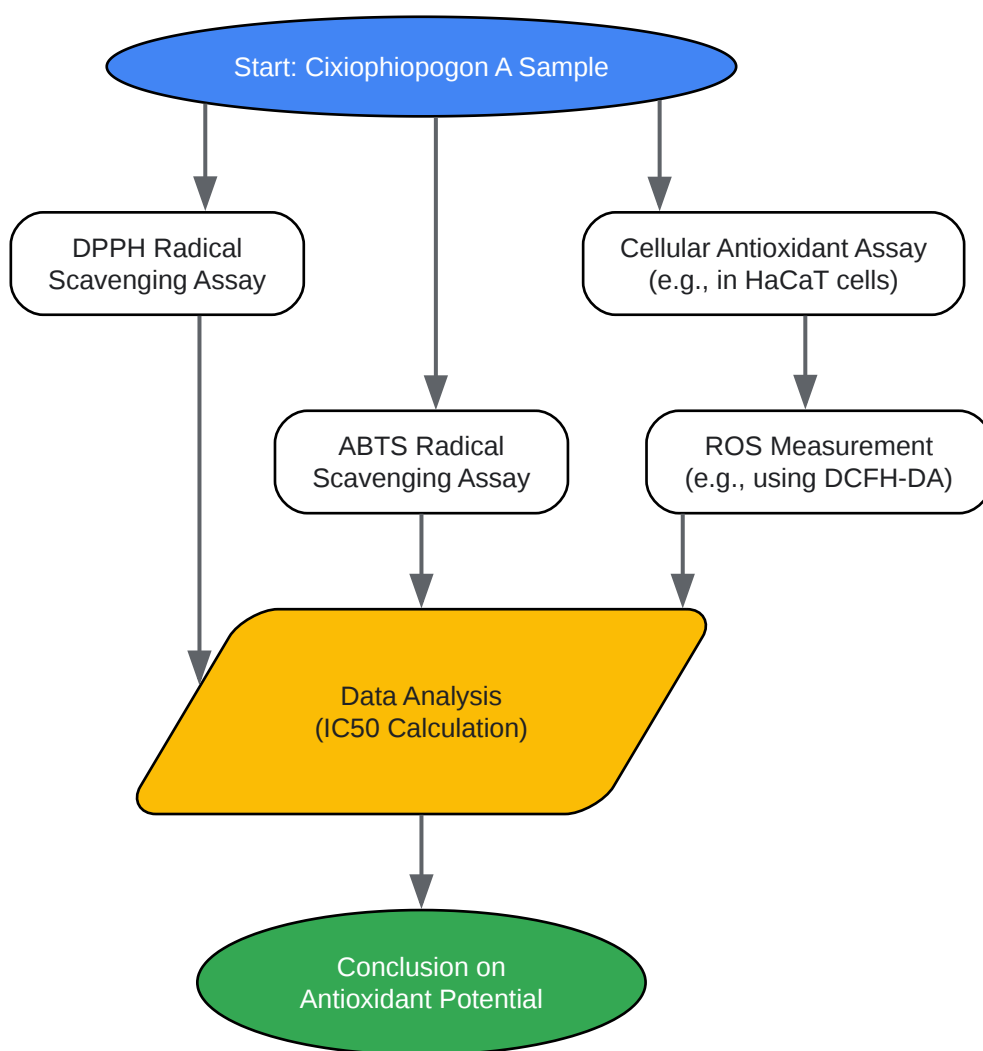
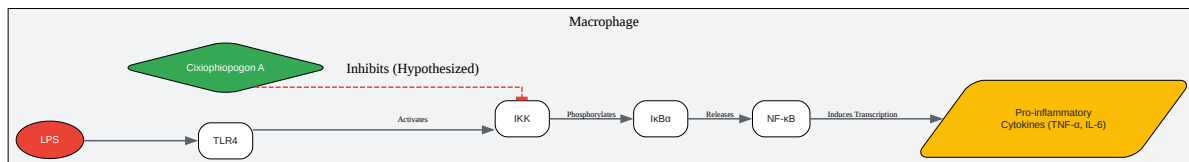
Potential Biological Activities and Mechanisms of Action

Direct experimental evidence for the biological activity of **Cixiophiopogon A** is not extensively documented in peer-reviewed literature. However, based on the known pharmacological profiles of other steroidal glycosides and extracts from *Ophiopogon japonicus*, **Cixiophiopogon A** is hypothesized to possess anti-inflammatory and antioxidant activities.

Anti-Inflammatory Activity (Hypothesized)

Other bioactive compounds isolated from *Ophiopogon japonicus*, such as ophiopogonin D and various homoisoflavonoids, have demonstrated significant anti-inflammatory effects.[4] These effects are often attributed to the inhibition of pro-inflammatory mediators. A proposed mechanism of action for **Cixiophiopogon A** could involve the modulation of key inflammatory signaling pathways.

A hypothetical signaling pathway for the anti-inflammatory action of **Cixiophiopogon A** is presented below. This is an illustrative model based on the known mechanisms of similar natural products and requires experimental validation.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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